

In Vitro Characterization of Pyruvate Carboxylase-IN-1: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Pyruvate Carboxylase-IN-1	
Cat. No.:	B15572706	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vitro characterization of **Pyruvate Carboxylase-IN-1**, a potent inhibitor of Pyruvate Carboxylase (PC). Pyruvate Carboxylase is a critical enzyme in intermediary metabolism, catalyzing the ATP-dependent carboxylation of pyruvate to form oxaloacetate.[1][2] This anaplerotic reaction is vital for replenishing tricarboxylic acid (TCA) cycle intermediates used in various biosynthetic pathways, including gluconeogenesis and lipogenesis.[1][3] Given the role of PC in various diseases, including cancer and type 2 diabetes, its inhibitors are valuable tools for research and potential therapeutic development.[4][5]

Pyruvate Carboxylase-IN-1, a natural analog of erianin, has demonstrated potent inhibition of PC, contributing to its anticancer effects in human hepatocellular carcinoma.[6] This document details the quantitative data, experimental protocols for its characterization, and relevant cellular pathways.

Data Presentation Quantitative Inhibitory Activity of Pyruvate CarboxylaseIN-1

The inhibitory potency of **Pyruvate Carboxylase-IN-1** has been quantified in different assay formats, highlighting its effectiveness against its target enzyme.

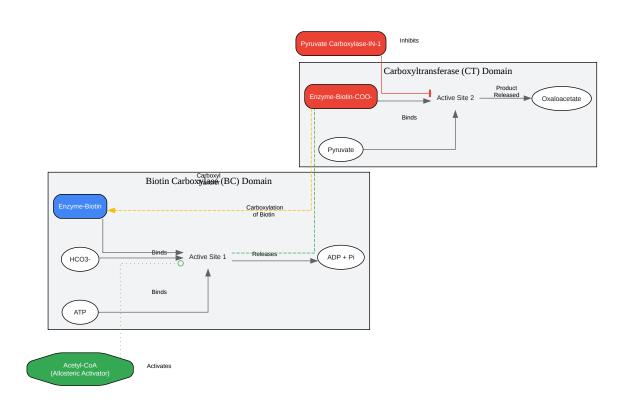


Assay Type	Target	IC50 Value (μM)	Source
Cell Lysate-Based PC Activity Assay	Pyruvate Carboxylase	0.204	[6]
Cell-Based PC Activity Assay	Pyruvate Carboxylase	0.104	[6]

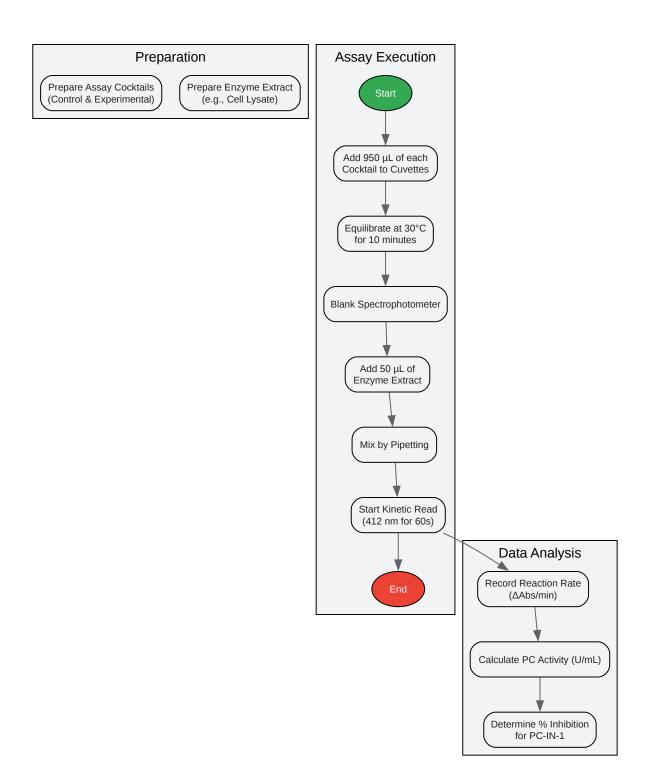
Signaling and Reaction Pathways Pyruvate Carboxylase Catalytic Cycle

Pyruvate Carboxylase is a biotin-dependent enzyme that catalyzes the formation of oxaloacetate from pyruvate in a two-step reaction.[1][7] The enzyme utilizes a covalently attached biotin cofactor that moves between two distinct active sites: the biotin carboxylase (BC) domain and the carboxyltransferase (CT) domain.[4][7] In the first step, bicarbonate and ATP react in the BC domain to carboxylate the biotin cofactor.[7] Subsequently, the carboxylated biotin moves to the CT domain, where the carboxyl group is transferred to pyruvate, forming oxaloacetate.[7] Acetyl-CoA acts as a crucial allosteric activator for this reaction in most species.[2][7]

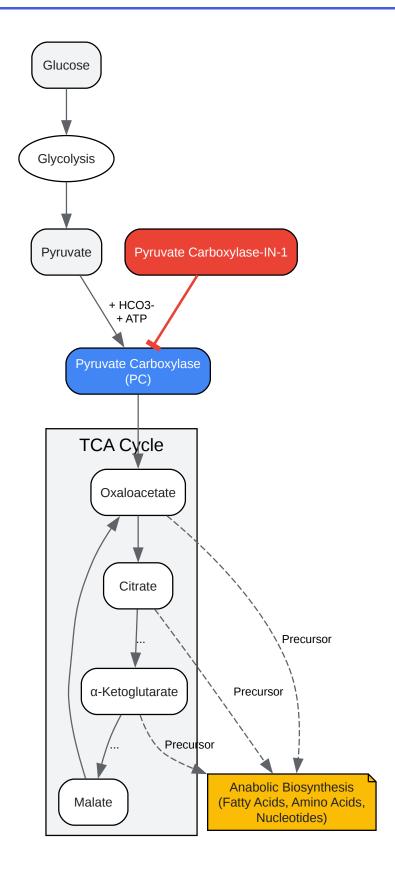












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- To cite this document: BenchChem. [In Vitro Characterization of Pyruvate Carboxylase-IN-1:
 A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b15572706#in-vitro-characterization-of-pyruvate-carboxylase-in-1]

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